

A Technical Guide to 3-Hydroxyechinenone for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 3-Hydroxyechinenone

Cat. No.: B1258826

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Abstract

This technical guide provides a comprehensive overview of **3-Hydroxyechinenone**, a keto-carotenoid of significant interest in biochemical and pharmaceutical research. The document details its commercial availability, key physicochemical properties, and established experimental protocols for its isolation and purification. Furthermore, it elucidates the critical role of **3-Hydroxyechinenone** in the photo-protective signaling pathway of the Orange Carotenoid Protein (OCP) in cyanobacteria, a mechanism with potential implications for drug development. This guide is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development.

Commercial Availability and Suppliers

3-Hydroxyechinenone is available for research purposes from specialized chemical suppliers. The primary suppliers identified are MedchemExpress and Biosynth. These companies offer the compound in various quantities, suitable for laboratory-scale research and development. It is important to note that this compound is intended for research use only and not for direct patient administration.[1]

Table 1: Principal Suppliers of **3-Hydroxyechinenone**

Supplier	Website	Catalog Number	Available Quantities
MedchemExpress	--INVALID-LINK--	HY-N15683	50 mg, 100 mg, 250 mg
Biosynth	--INVALID-LINK--	EAA48136	Custom inquiry

Physicochemical and Technical Data

Obtaining a Certificate of Analysis (CoA) directly from the supplier is crucial for obtaining lot-specific quantitative data. However, based on publicly available information and typical specifications for similar compounds from these suppliers, the following provides an overview of the expected technical data for **3-Hydroxyechinenone**.

Table 2: Physicochemical and Technical Properties of **3-Hydroxyechinenone**

Property	Typical Specification	Data Source
Chemical Identifiers		
CAS Number	4339-77-9	PubChem[2]
PubChem CID	16061232	PubChem[2]
Molecular Formula	C ₄₀ H ₅₄ O ₂	PubChem[2][3]
Molecular Weight	566.86 g/mol	PubChem[2][3]
Physical Properties		
Appearance	Solid (form may vary)	Supplier CoA Examples[4][5] [6][7][8]
Purity and Quality		
Purity (by HPLC/LCMS)	≥98% (typical)	Supplier CoA Examples[4][5] [6][7][8]
Water Content (by Karl Fischer)	To be specified in CoA	Supplier CoA Examples[4]
Solubility		
Solubility Data	Data not readily available. Carotenoids are generally soluble in organic solvents like acetone, chloroform, and dichloromethane, and sparingly soluble in DMSO.[9]	General Chemical Knowledge
Storage and Stability		
Storage Conditions	Store at -20°C or -80°C, protect from light. Specific conditions are provided on the CoA.	Supplier Recommendations[1] & CoA Examples[4][5][6]
Stability	Stable for years under recommended storage conditions.	Supplier CoA Examples[5][6]

Note: The exact values for purity, water content, and appearance are lot-specific and must be obtained from the Certificate of Analysis provided by the supplier upon purchase.

Experimental Protocols: Isolation and Purification from Cyanobacteria

3-Hydroxyechinenone is naturally produced by various cyanobacteria.[3] The following is a generalized protocol for its isolation and purification, based on established methods for extracting and separating carotenoids from these microorganisms.

Cultivation and Harvesting of Cyanobacteria

- **Cultivation:** Cultivate a cyanobacterial strain known to produce **3-Hydroxyechinenone** (e.g., species of *Synechocystis* or *Anabaena*) in a suitable growth medium (e.g., BG-11) under controlled conditions of light and temperature.
- **Harvesting:** Harvest the cyanobacterial biomass in the late exponential growth phase by centrifugation.
- **Washing:** Wash the cell pellet with distilled water to remove residual media components.
- **Lyophilization:** Lyophilize (freeze-dry) the biomass to remove water and facilitate solvent extraction.

Extraction of Carotenoids

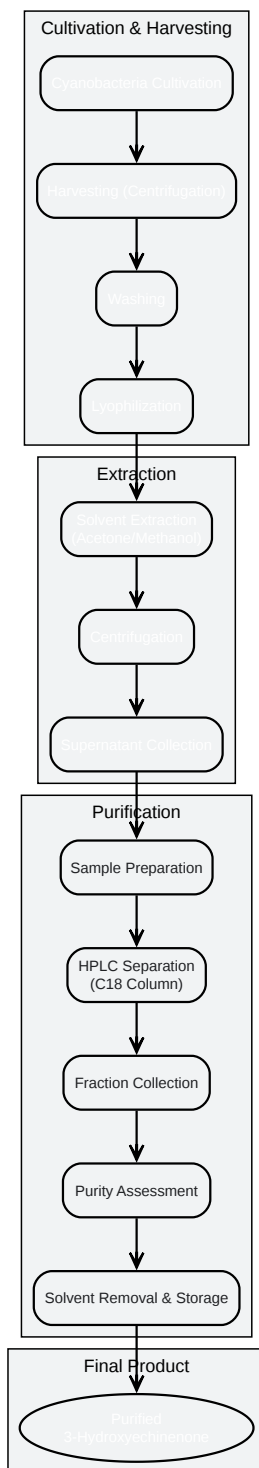
- **Solvent Selection:** Use a solvent mixture suitable for extracting both polar and non-polar carotenoids. A common choice is a mixture of acetone and methanol.
- **Extraction Procedure:**
 - Suspend the lyophilized biomass in the chosen solvent.
 - Perform the extraction in the dark and on ice to minimize degradation of the light- and heat-sensitive carotenoids.
 - Facilitate cell disruption and extraction using methods such as sonication or bead beating.

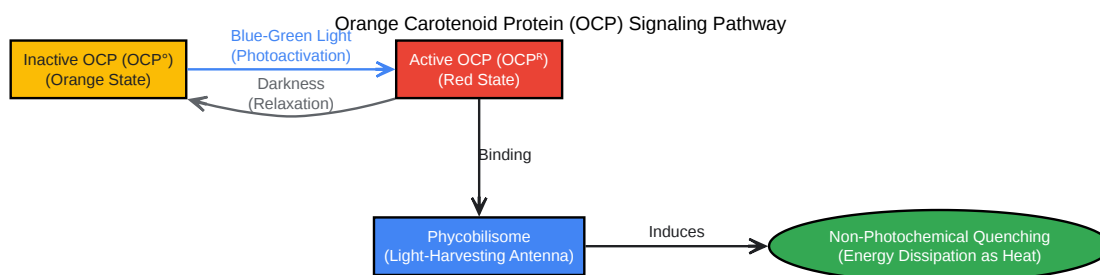
- Centrifuge the mixture to pellet the cell debris.
- Collect the supernatant containing the pigment extract.
- Repeat the extraction process with the pellet to ensure complete recovery of the pigments.
- Pool the supernatants.

Purification by High-Performance Liquid Chromatography (HPLC)

- Sample Preparation: Evaporate the solvent from the pooled extract under a stream of nitrogen. Re-dissolve the dried extract in a small volume of the initial HPLC mobile phase. Filter the sample through a 0.22 µm syringe filter before injection.
- HPLC System:
 - Column: A C18 reversed-phase column is typically used for carotenoid separation.[\[10\]](#)[\[11\]](#)
[\[12\]](#)
 - Mobile Phase: A gradient of solvents is commonly employed. For example, a gradient system using a mixture of acetonitrile, methanol, water, and ethyl acetate can provide good separation of various carotenoids.[\[13\]](#)
 - Detection: Use a photodiode array (PDA) detector to monitor the elution profile at the characteristic absorption maxima of **3-Hydroxyechinenone** (around 450-480 nm).
- Fraction Collection: Collect the fractions corresponding to the peak of **3-Hydroxyechinenone** based on retention time and spectral characteristics.
- Purity Assessment: Re-analyze the collected fraction by HPLC to confirm its purity.
- Solvent Removal and Storage: Evaporate the solvent from the purified fraction under nitrogen and store the dried **3-Hydroxyechinenone** at -80°C under an inert atmosphere.

Experimental Workflow for 3-Hydroxyechinenone Isolation





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